

Talmapimod comparative toxicity profile

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Compound Focus: Talmapimod

CAS No.: 309913-83-5

Cat. No.: S544489

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Talmapimod at a Glance

The table below summarizes key information about **Talmapimod** gathered from the search results:

Aspect	Details
Drug Name	Talmapimod (also known as SCIO-469) [1]
Pharmacological Class	First-generation, oral, small-molecule, ATP-competitive p38 α mitogen-activated protein kinase (MAPK) inhibitor [1] [2]
Primary Mechanism of Action	Inhibits p38 α kinase, a key regulator of pro-inflammatory cytokines like TNF- α , IL-1, and COX-2 [1]
Investigated Conditions	Rheumatoid Arthritis, Multiple Myeloma, Myelodysplastic Syndrome (MDS), and pain (acute or chronic) [1] [3]
Development Status	Investigational; has reached Phase II clinical trials [1] [3]
Reported Toxicity Profile	Not Available in the searched resources [1]

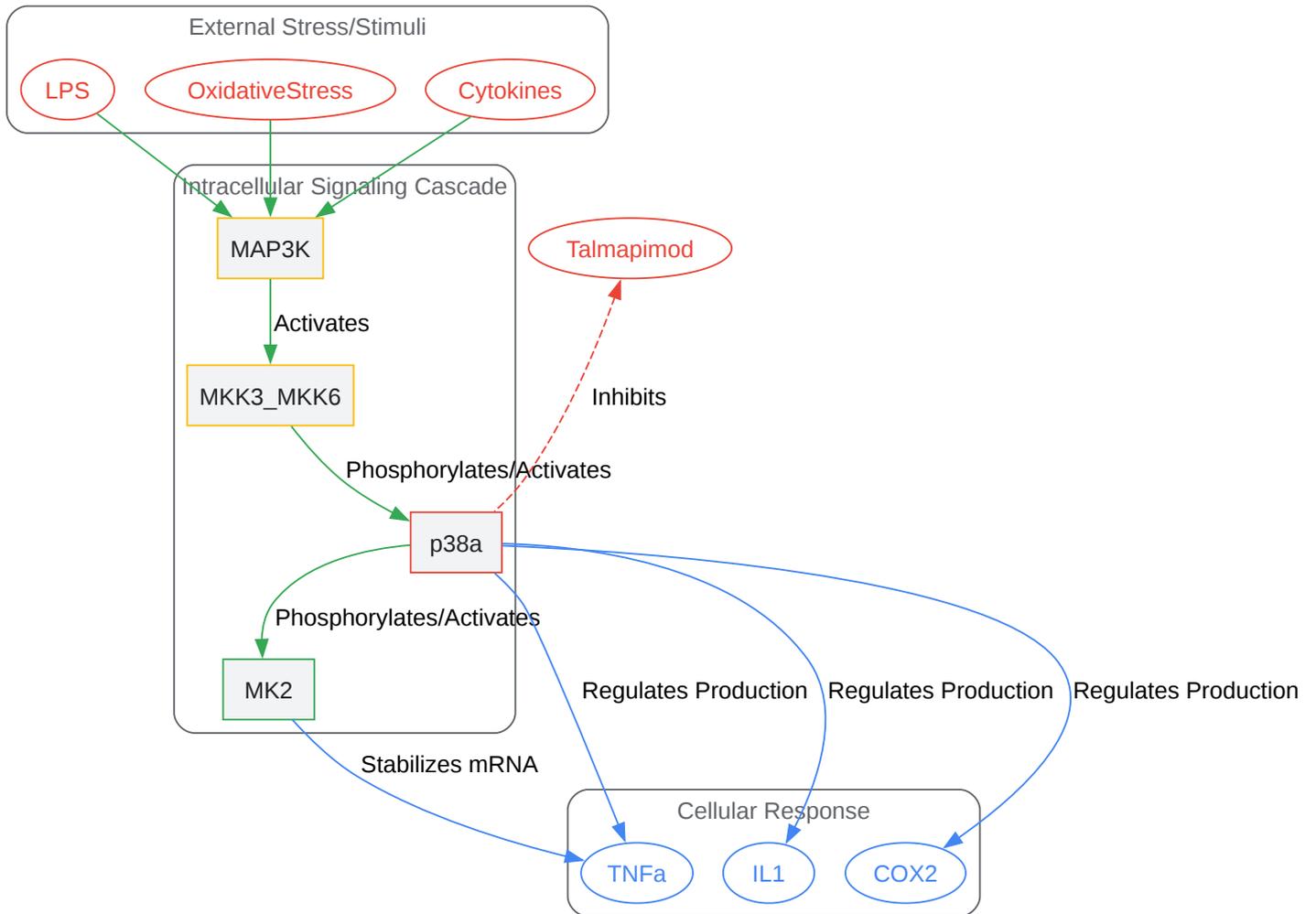
Mechanism of Action and Experimental Data

Talmapimod is a selective p38 α inhibitor. The p38 MAPK pathway is a central signaling cascade that cells use to coordinate responses to various stressful stimuli, including those leading to the production of inflammatory cytokines [4] [5].

- **In Vitro Data:** In human whole blood, **Talmapimod** inhibited LPS-induced TNF- α production. It also decreased constitutive p38 α MAPK phosphorylation in multiple myeloma cells [2].
- **In Vivo Data:** In mouse models of multiple myeloma, orally administered **Talmapimod** reduced tumor growth and prevented the development of myeloma bone disease [1] [2].

The following diagram illustrates the p38 MAPK signaling pathway that **Talmapimod** inhibits:

Simplified p38 MAPK Signaling Pathway



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References

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To cite this document: Smolecule. [Talmapimod comparative toxicity profile]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b544489#talmapimod-comparative-toxicity-profile>]

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